

Proper Disposal of ODQ: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ODQ
CAS No.: 41443-28-1
Cat. No.: B1677183

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Essential Safety and Logistical Information for the Disposal of 1H-[1][2][3]Oxadiazolo[4,3-a]quinoxalin-1-one (**ODQ**)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **ODQ** (1H-[1][2][3]Oxadiazolo[4,3-a]quinoxalin-1-one), a potent and selective inhibitor of soluble guanylyl cyclase. Adherence to these procedures is critical due to the hazardous nature of this compound.

I. Understanding the Hazards of ODQ

Before handling **ODQ**, it is crucial to be aware of its associated hazards. According to safety data sheets (SDS), **ODQ** presents the following risks:

- Harmful if swallowed (H302).[2]
- Very toxic to aquatic life with long-lasting effects (H410).[2]

Due to its high aquatic toxicity, **ODQ** must be disposed of as hazardous waste and should never be poured down the drain. Improper disposal can lead to significant environmental damage. The designated disposal route is through an approved waste disposal plant.[2]

II. Quantitative Data and Chemical Properties

A summary of the key quantitative data for **ODQ** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₉ H ₅ N ₃ O ₂
Molecular Weight	187.15 g/mol [4]
CAS Number	41443-28-1[4]
Appearance	Light yellow powder or crystalline solid[5][6]
Solubility	- DMSO: ~15-25 mg/mL[5][6][7]- DMF: ~30 mg/mL[6]- Ethanol: ~0.5 mg/mL[6]- Water: Insoluble
Storage Temperature	-20°C[2][7]
Chemical Incompatibility	Strong acids/alkalis, strong oxidizing/reducing agents.[2]

III. Step-by-Step Disposal Protocol for ODQ Waste

This protocol outlines the necessary steps for the safe handling and disposal of **ODQ** from the point of generation to its final collection.

1. Waste Identification and Segregation:

- Solid **ODQ** Waste:
 - This includes expired or unused pure **ODQ**, as well as contaminated personal protective equipment (PPE) such as gloves, weigh boats, and kimwipes.

- All solid waste must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid **ODQ** Waste:
 - This includes solutions containing **ODQ**, such as stock solutions, experimental media, and solvent rinses.
 - Collect all liquid waste in a dedicated, leak-proof, and chemically compatible hazardous waste container (e.g., a high-density polyethylene bottle).
 - Do not mix **ODQ** waste with other chemical waste streams unless their compatibility has been verified. Specifically, avoid mixing with strong acids, alkalis, or strong oxidizing/reducing agents.^[2]

2. Waste Container Management:

- Labeling:
 - All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "1H-[1][2][3]Oxadiazolo[4,3-a]quinoxalin-1-one (**ODQ**)," and the approximate concentration and volume.
 - The date of waste accumulation should also be clearly marked.
- Storage:
 - Waste containers should be kept tightly sealed when not in use.
 - Store the waste containers in a designated satellite accumulation area within the laboratory, away from general laboratory traffic and incompatible chemicals.

3. Disposal of Empty **ODQ** Containers:

- Empty containers that once held **ODQ** must also be treated as hazardous waste unless properly decontaminated.

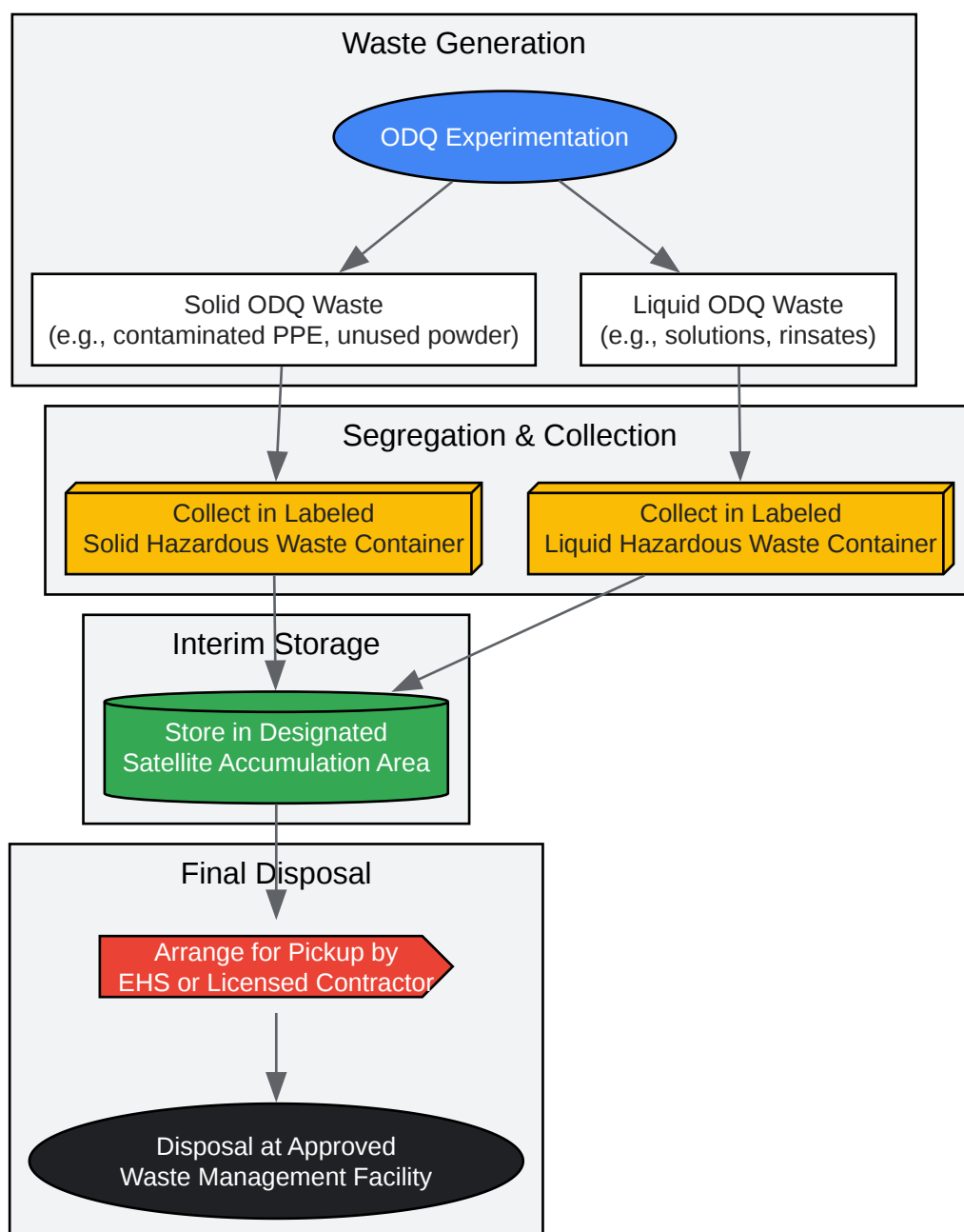
- To decontaminate, rinse the container three times with a suitable solvent (such as ethanol or DMSO) that will dissolve any remaining **ODQ**.
- Collect the solvent rinsate and dispose of it as liquid **ODQ** hazardous waste.
- After triple-rinsing, the container can be disposed of as non-hazardous laboratory glassware or plastic, in accordance with your institution's policies.

4. Arranging for Waste Pickup:

- Once the hazardous waste container is full or has reached your institution's storage time limit, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Follow all institutional procedures for waste pickup requests.

IV. Experimental Workflow for ODQ Waste Disposal

The following diagram illustrates the logical workflow for the proper disposal of **ODQ** waste in a laboratory setting.



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